

Application Notes and Protocols: 3-Phenylpropyl 3-hydroxybenzoate in Cosmetic Preservation

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Compound of Interest

Compound Name: 3-Phenylpropyl 3-hydroxybenzoate

Cat. No.: B3157858

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Introduction

3-Phenylpropyl 3-hydroxybenzoate is a novel compound with potential applications as a preservative in cosmetic and personal care products. Structurally, it is an ester of 3-hydroxybenzoic acid and 3-phenylpropanol. This molecule combines the known antimicrobial properties of hydroxybenzoic acid derivatives with the potential for enhanced efficacy and a favorable safety profile.^{[1][2]} The presence of the phenylpropyl group may enhance its lipid solubility, potentially improving its interaction with microbial cell membranes. This document provides detailed application notes and experimental protocols for evaluating the efficacy of **3-Phenylpropyl 3-hydroxybenzoate** as a cosmetic preservative.

Physicochemical Properties (Predicted)

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	Inferred
Molecular Weight	256.29 g/mol	Inferred
Appearance	White to off-white crystalline solid	Predicted
Solubility	Predicted to be soluble in organic solvents and oils, with low water solubility.	Inferred

Antimicrobial Efficacy (Hypothetical Data for Illustrative Purposes)

While specific minimum inhibitory concentration (MIC) data for **3-Phenylpropyl 3-hydroxybenzoate** is not yet publicly available, the following table presents hypothetical MIC values based on published data for other 3-hydroxybenzoic acid esters.[3] It is established that the antimicrobial activity of phenolic acid esters tends to increase with the length of the alkyl chain.[3]

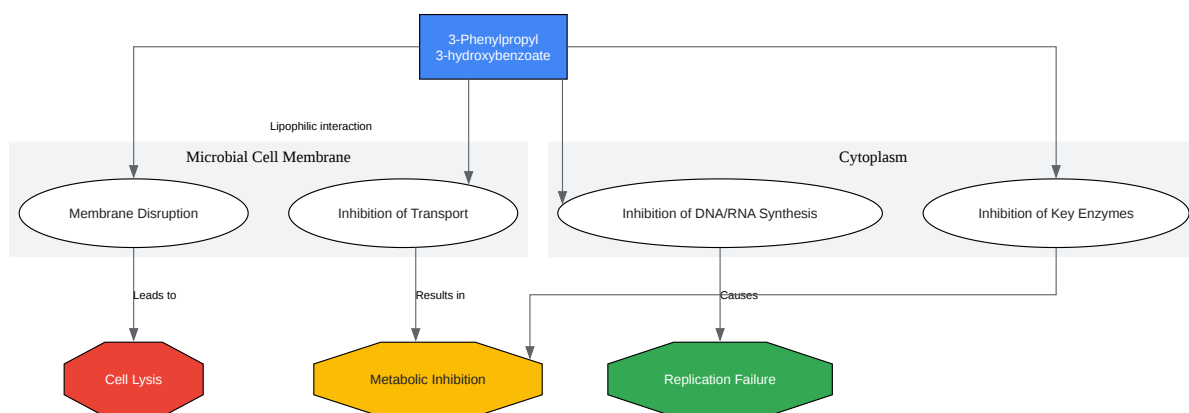
Table 1: Hypothetical Minimum Inhibitory Concentrations (MICs) of **3-Phenylpropyl 3-hydroxybenzoate** against Common Cosmetic Spoilage Microorganisms.

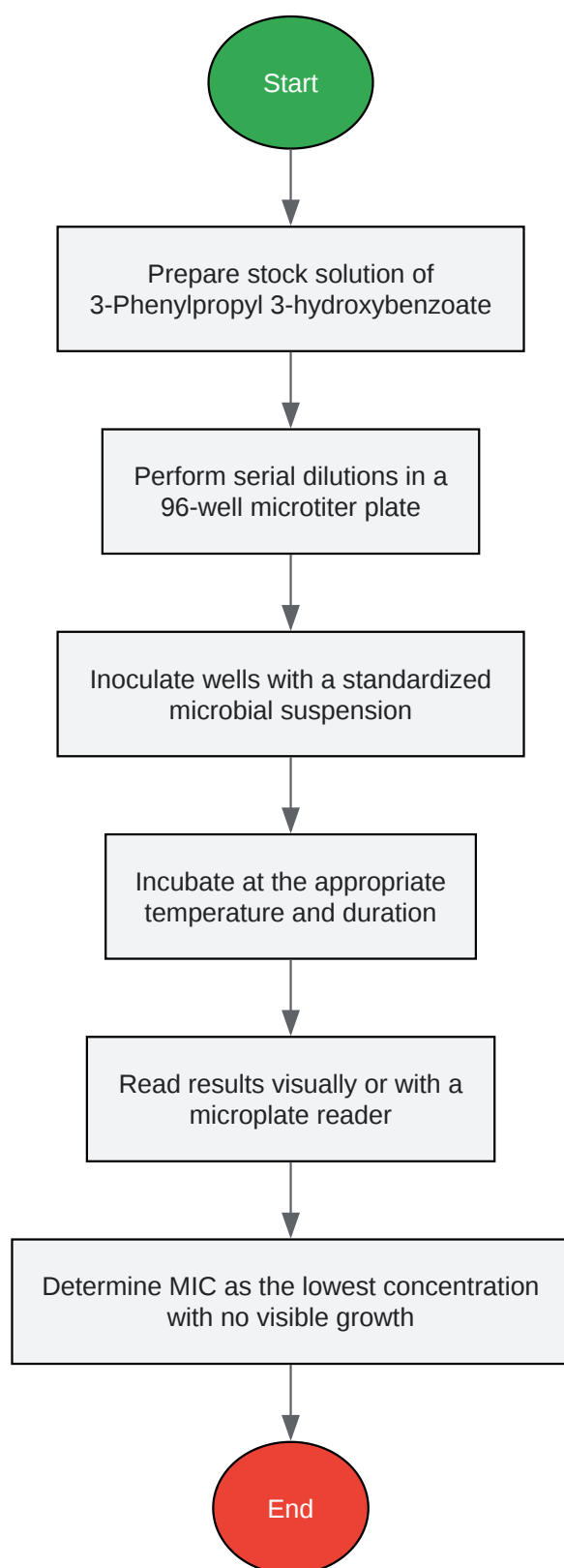
Microorganism	Strain (ATCC)	Hypothetical MIC (µg/mL)
Staphylococcus aureus	6538	100 - 200
Escherichia coli	8739	200 - 400
Pseudomonas aeruginosa	9027	400 - 800
Candida albicans	10231	50 - 150
Aspergillus brasiliensis	16404	100 - 250

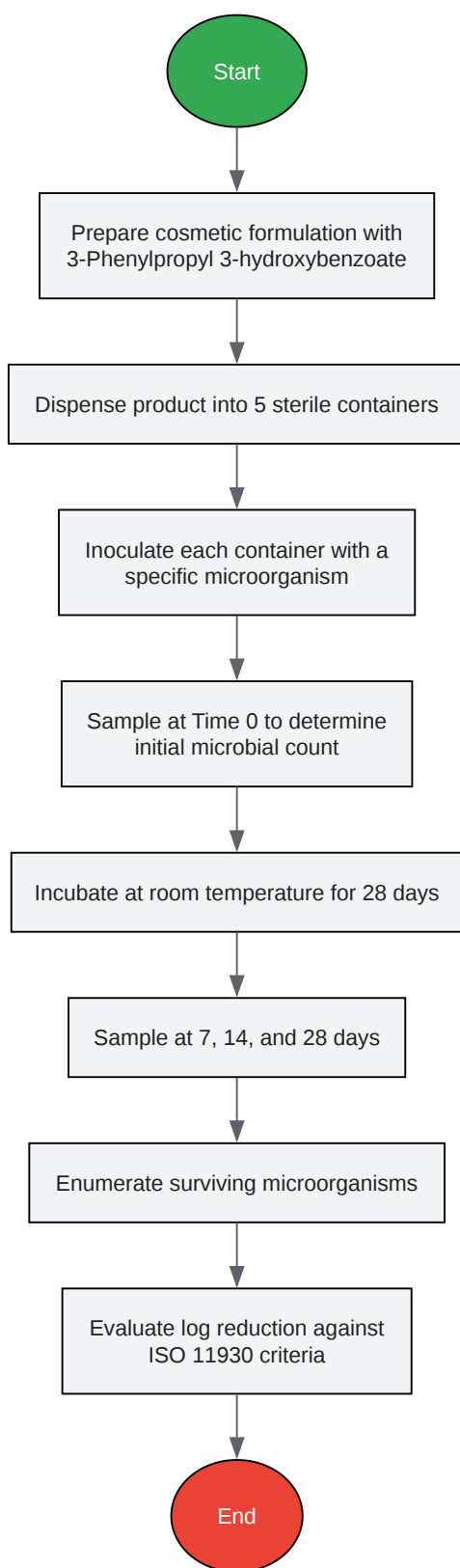
Note: These values are illustrative and require experimental validation.

Mechanism of Action (Proposed)

The antimicrobial mechanism of **3-Phenylpropyl 3-hydroxybenzoate** is likely multifaceted, targeting key cellular processes in microorganisms.







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